

protocol for preparing a standard solution of sodium adipate

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Compound of Interest

Compound Name: Sodium adipate

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Application Notes & Protocols

Topic: Protocol for Preparing a Standard Solution of **Sodium Adipate**

Audience: Researchers, scientists, and drug development professionals.

Introduction

Sodium adipate, the disodium salt of adipic acid, is utilized in various applications within the pharmaceutical and biotechnology industries, including as a buffering agent and an excipient in drug formulations.[1][2] Accurate preparation of standard solutions of **sodium adipate** is crucial for consistency and reliability in experimental and quality control procedures. This document provides a detailed protocol for the preparation of a primary stock solution of **sodium adipate** and subsequent working standard solutions.

Physicochemical Properties

- Chemical Name: Disodium hexanedioate[3]
- CAS Number: 7486-38-6[4]
- Molecular Formula: $C_6H_8Na_2O_4$ [4]
- Molecular Weight: 190.11 g/mol [4]

- Appearance: White to off-white crystalline powder or granules.[2][5]
- Solubility: Highly soluble in water.[6] The solubility is temperature-dependent and tends to increase with a rise in temperature.[6] The pH of the solution can also affect solubility.[6]

Quantitative Data

Table 1: Solubility of **Sodium Adipate**

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	20	Approximately 50[3]

Experimental Protocol: Preparation of Standard Sodium Adipate Solutions

This protocol describes the preparation of a 1000 mg/L primary stock solution of **sodium adipate**, followed by the preparation of lower concentration working standards through serial dilution.

4.1. Materials and Equipment

- Materials:
 - **Sodium Adipate** (analytical grade, purity ≥98%)
 - Deionized (DI) or distilled water (Type II or better)
- Equipment:
 - Analytical balance (readability ± 0.0001 g)
 - Class A volumetric flasks (e.g., 100 mL, 1000 mL)
 - Class A volumetric pipettes (e.g., 1 mL, 5 mL, 10 mL, 25 mL)
 - Beakers

- Glass stirring rod
- Spatula
- Weighing boat or paper
- Wash bottle with deionized water
- Pipette aid or bulb

4.2. Preparation of 1000 mg/L Primary Stock Solution

- Calculation: To prepare 1000 mL of a 1000 mg/L (1 g/L) **sodium adipate** solution, weigh out 1.000 g of **sodium adipate**.
- Weighing: Accurately weigh approximately 1.000 g of **sodium adipate** using an analytical balance and a clean weighing boat. Record the exact mass.
- Dissolution: Carefully transfer the weighed **sodium adipate** into a 1000 mL Class A volumetric flask. Use a funnel to avoid spillage. Rinse the weighing boat and funnel with small volumes of deionized water to ensure the complete transfer of the substance into the flask.
- Add approximately 700-800 mL of deionized water to the volumetric flask.
- Swirl the flask gently or stir with a clean glass rod until the **sodium adipate** is completely dissolved.
- Dilution to Volume: Once the solid is fully dissolved, allow the solution to equilibrate to room temperature. Then, carefully add deionized water to the flask until the bottom of the meniscus aligns with the calibration mark. Use a dropper or pipette for the final additions to prevent overshooting the mark.
- Homogenization: Stopper the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and homogeneous.
- Labeling: Label the flask clearly with the solution name ("**Sodium Adipate** Stock Solution"), concentration (1000 mg/L), preparation date, and the initials of the preparer.

4.3. Preparation of Working Standard Solutions

Working standard solutions of lower concentrations can be prepared by diluting the 1000 mg/L stock solution using the formula: $C_1V_1 = C_2V_2$ Where:

- C_1 = Concentration of the stock solution (1000 mg/L)
- V_1 = Volume of the stock solution to be transferred
- C_2 = Desired concentration of the working solution
- V_2 = Final volume of the working solution

Table 2: Preparation of Working Standard Solutions

Desired Concentration (C_2)	Final Volume (V_2)	Volume of Stock Solution to Transfer (V_1)	Volumetric Flask Size
100 mg/L	100 mL	10 mL	100 mL
50 mg/L	100 mL	5 mL	100 mL
10 mg/L	100 mL	1 mL	100 mL

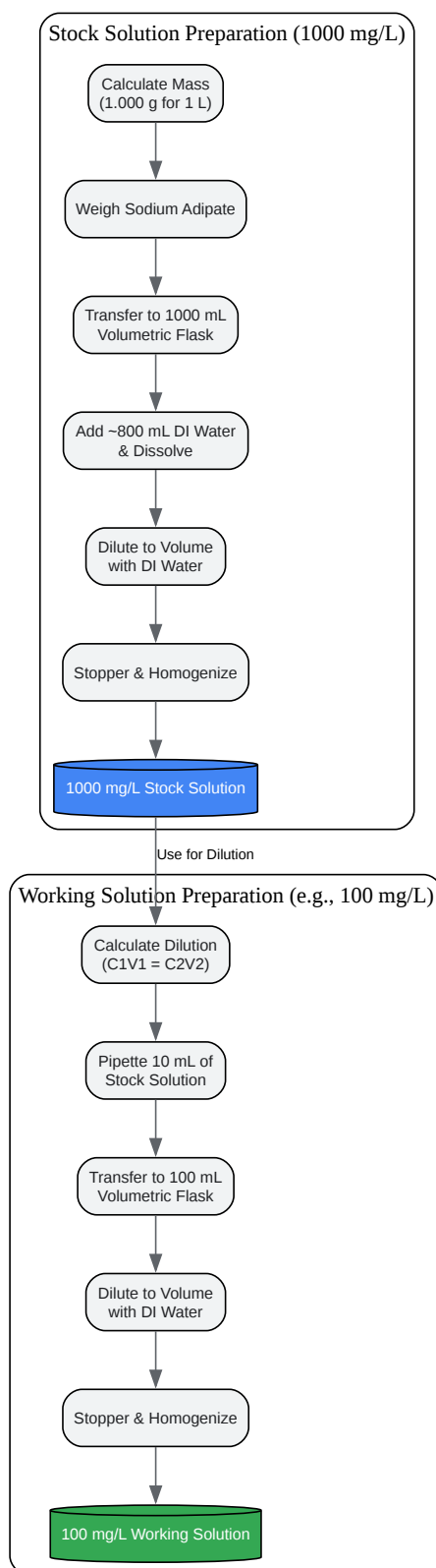
Example: Preparation of 100 mg/L Working Standard Solution

- Using a 10 mL Class A volumetric pipette, transfer 10.00 mL of the 1000 mg/L stock solution into a 100 mL Class A volumetric flask.
- Dilute to the calibration mark with deionized water.
- Stopper the flask and invert several times to ensure thorough mixing.
- Label the flask appropriately.

4.4. Storage and Stability

- **Storage:** Store all solutions in tightly sealed, clearly labeled containers. It is recommended to store solutions in a cool, dry, and ventilated area, protected from light and heat.[\[1\]](#)[\[2\]](#)
- **Stability:** **Sodium adipate** is generally stable under normal conditions.[\[2\]](#)[\[7\]](#) However, the long-term stability of the prepared solutions has not been extensively documented. It is recommended that users perform their own stability studies to establish an appropriate shelf-life for their specific application and storage conditions. The pH of the solution is a critical factor, as acidic conditions may cause precipitation of adipic acid.[\[6\]](#)[\[8\]](#)

Workflow Diagram



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